Physicochemical Profiling & Technical Guide: (2-Methoxy-ethyl)-thiazol-2-ylmethyl-amine

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Compound of Interest

Compound Name:	*(2-Methoxy-ethyl)-thiazol-2-ylmethyl-amine*
CAS No.:	*886504-94-5*
Cat. No.:	*B1351960*

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Executive Summary

(2-Methoxy-ethyl)-thiazol-2-ylmethyl-amine (CAS: 886504-94-5) is a specialized heterocyclic building block widely utilized in medicinal chemistry for fragment-based drug discovery (FBDD) and lead optimization. Characterized by a thiazole core linked to a flexible methoxyethyl chain via a secondary amine, this compound serves as a versatile linker and pharmacophore scaffold. Its physicochemical profile—defined by moderate basicity (pKa ~8.1), low lipophilicity (LogP ~0.2), and high aqueous solubility—makes it an ideal candidate for modulating physicochemical properties (e.g., solubility, metabolic stability) in larger drug molecules.

This guide provides a rigorous technical analysis of the compound's properties, synthetic pathways, and handling protocols, designed for researchers in pharmaceutical development.

Part 1: Molecular Identity & Structural Analysis

The molecule comprises three distinct functional domains: an aromatic thiazole ring (electron-deficient), a secondary amine (ionizable center), and a methoxyethyl tail (solubilizing ether).

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Table 1: Chemical Identification

Property	Detail
IUPAC Name	N-(2-Methoxyethyl)-1-(1,3-thiazol-2-yl)methanamine
Common Synonyms	(2-Methoxy-ethyl)-thiazol-2-ylmethyl-amine; 2-Methoxy-N-(thiazol-2-ylmethyl)ethanamine
CAS Number	886504-94-5
Molecular Formula	$C_7H_{12}N_2OS$
Molecular Weight	172.25 g/mol
SMILES	COCCNCC1=NC=CS1
InChI Key	GFEZTROXAMFZOH-UHFFFAOYSA-N

Structural Pharmacophore Analysis

The compound acts as a bi-functional linker. The thiazole nitrogen is a weak hydrogen bond acceptor, while the secondary amine acts as both a donor and an acceptor (pH-dependent). The ether oxygen adds polarity without introducing a hydrogen bond donor, crucial for blood-brain barrier (BBB) permeability considerations.

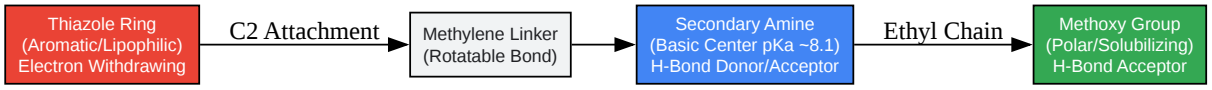

Figure 1: Pharmacophore Segmentation of (2-Methoxy-ethyl)-thiazol-2-ylmethyl-amine

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Part 2: Physicochemical Profile[4]

Understanding the ionization and lipophilicity of this compound is critical for predicting its behavior in biological assays and formulation.

Ionization (pKa)

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The molecule contains two nitrogen atoms, but only the secondary amine is significantly basic in the physiological range.

- Thiazole Nitrogen: Weakly basic (pKa ~2.5). Protonation occurs only in highly acidic media.
- Secondary Amine: The presence of the electron-withdrawing thiazole ring (via the methylene linker) lowers the pKa compared to a standard dialkylamine (typically ~10.5).
  - Predicted pKa:7.8 – 8.3 (Based on structural analogs like 2-isopropyl-4-(methylaminomethyl)thiazole).
  - Implication: At physiological pH (7.4), the compound exists as an equilibrium mixture of protonated (cationic) and neutral species (~80% cationic), enhancing solubility while maintaining membrane permeability.

Lipophilicity (LogP/LogD)

- Calculated LogP (cLogP): ~0.2 – 0.4.
- LogD (pH 7.4): ~ -0.5 to -0.1 (due to ionization).
- Significance: The compound is hydrophilic. It resides primarily in the aqueous phase during extraction unless the pH is adjusted to >10 (to suppress ionization).

Table 2: Key Physicochemical Metrics

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Property	Value (Experimental/Predicted)	Context
pKa (Basic)	8.1 ± 0.3 (Pred.)	Secondary amine; dominates charge state at pH 7.4.
LogP	0.25 (Pred.)	Low lipophilicity; good water solubility.
Topological Polar Surface Area (TPSA)	~45 Å²	< 90 Å² suggests good BBB permeability potential.
H-Bond Donors / Acceptors	1 / 4	Favorable for oral bioavailability (Lipinski's Rule of 5).
Solubility (Water)	High (>50 mg/mL)	Highly soluble as HCl salt; miscible as free base.
Physical State	Liquid (Free Base) / Solid (HCl Salt)	Free base is likely a viscous oil; salts are crystalline.

Part 3: Synthetic Routes & Impurity Profile

For researchers synthesizing or sourcing this material, understanding the preparation method is vital for identifying potential impurities (e.g., bis-alkylated byproducts).

Method A: Reductive Amination (Recommended)

This is the industry-standard route due to higher selectivity and cleaner impurity profiles.

- Precursors: Thiazole-2-carbaldehyde + 2-Methoxyethylamine.
- Reagents: Sodium triacetoxyborohydride (STAB) or $NaBH_4$; Acetic acid (catalyst).
- Mechanism: Formation of an imine intermediate followed by selective reduction.

Method B: Nucleophilic Substitution

- Precursors: 2-(Chloromethyl)thiazole + 2-Methoxyethylamine (excess).

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- Risk: High risk of over-alkylation, leading to the formation of tertiary amine impurities (bis-thiazolylmethyl species) which are difficult to remove.

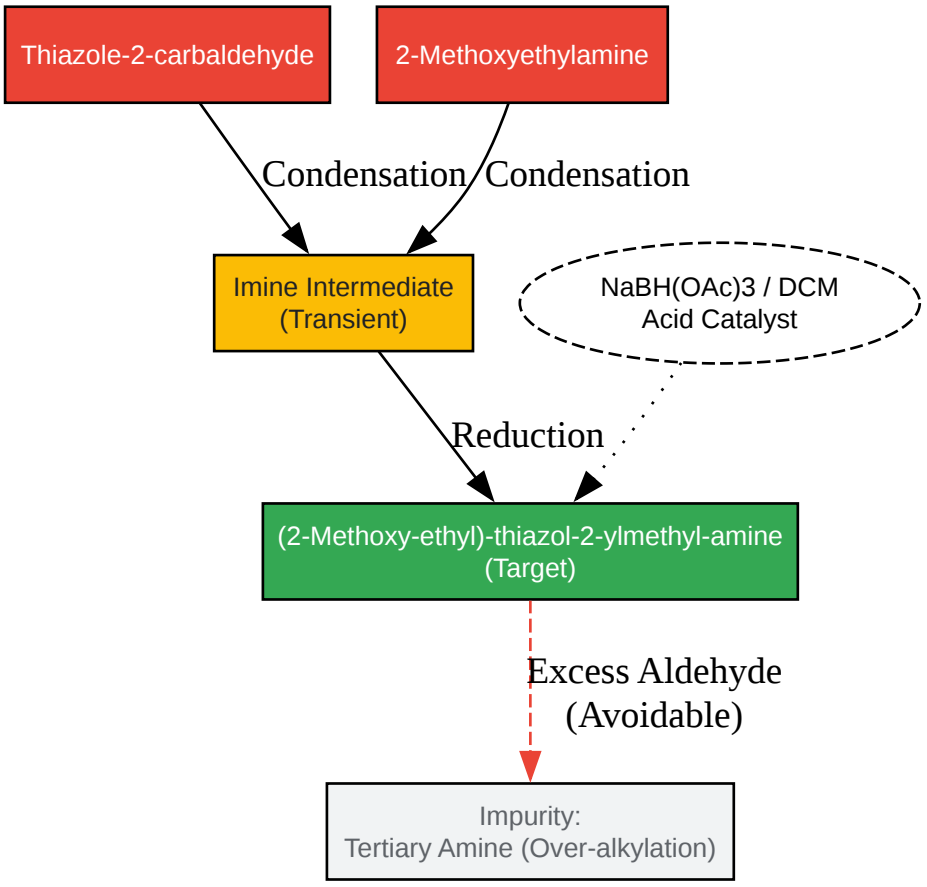

Figure 2: Preferred Synthetic Pathway (Reductive Amination)

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Part 4: Applications in Drug Design

This molecule is not typically a final drug but a high-value fragment or intermediate.

- Kinase Inhibitors: The thiazole ring is a classic scaffold for ATP-competitive inhibitors (binding to the hinge region). The methoxyethyl tail extends into the solvent-exposed region, improving solubility.

- Lysosomotropism Control: The secondary amine (pKa ~8.1) allows the molecule to accumulate in acidic lysosomes. Modifying the tail (methoxyethyl) helps tune this accumulation to prevent phospholipidosis toxicity.

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- Linker Chemistry: Used in PROTACs (Proteolysis Targeting Chimeras) to link a warhead to an E3 ligase ligand, providing a flexible, polar chain that improves the overall physicochemical properties of the chimera.

Part 5: Handling, Safety & Storage

Safety Classification:

- GHS Signal Word:DANGER
- Hazard Statements: H314 (Causes severe skin burns and eye damage).
- Note: As a secondary amine, it is corrosive to tissue and mucous membranes.

Storage Protocols:

- Atmosphere: Hygroscopic. Store under inert gas (Argon/Nitrogen).
- Temperature: 2–8°C (Refrigerated) recommended to prevent oxidation of the amine or thiazole sulfur.
- Container: Glass vials with Teflon-lined caps. Avoid metal containers due to potential chelation with the thiazole nitrogen.

Self-Validating Purity Check: Before use in biological assays, verify purity via LC-MS.

- Expected Peak: $[M+H]^+$ = 173.25 Da.
- Common Contaminant: Look for $[M+H]^+$ = ~270 Da (Bis-alkylation impurity) if synthesized via alkylation.

References

- PubChem. (2025).[1][2] Compound Summary: 2-Aminothiazole & Derivatives. National Library of Medicine. [Link]
- Organic Chemistry Data. (2022). pKa Values of Amines and Heterocycles. [Link]

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Sources

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